

4SC-203 pharmacokinetic profile vs similar investigational compounds

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Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

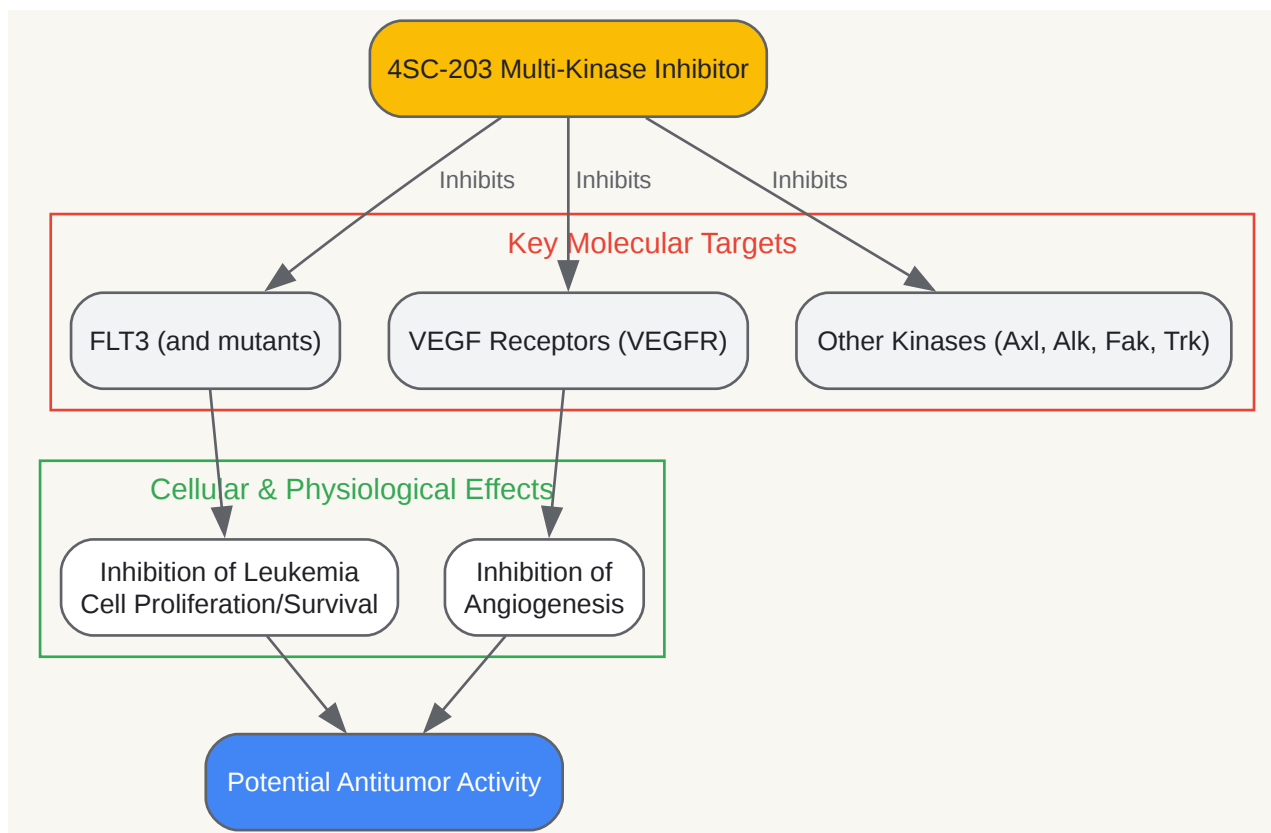
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4SC-203 Profile and Known Mechanisms

4SC-203 is a multi-kinase inhibitor investigated for its anti-tumor potential. The table below summarizes its key characteristics based on early-stage research.

Attribute	Description
Primary Mechanism	Multi-target kinase inhibitor [1] [2] [3]
Key Targets	Flt3 (wild-type and mutants), VEGF-R2 , Axl, Alk, Fak, Trk receptors [1] [3] [4]
Primary Investigated Indication	Acute Myeloid Leukemia (AML), particularly targeting overexpressed FLT3 and FLT3 mutants (found in ~1/3 of AML patients) [4] [5]
Administration	Intravenous [2] [4] [5]
Phase I Outcome	Successfully completed in healthy volunteers; reported as safe, well-tolerated, and with a favorable pharmacokinetic profile [2]

The following diagram illustrates the primary signaling pathways targeted by **4SC-203** and its potential anti-tumor effects.



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References

1. - 4 | Flt3 | Axl | Alk | Fak | VEGF-R2 | Trk Inhibitor | TargetMol SC 203 [targetmol.com]
2. 4SC Announces First-in-Man Phase I Results for 4SC-203 [technologynetworks.com]
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